

ETP-46321: A Technical Overview of a Novel PI3K α/δ Inhibitor

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Compound of Interest

Compound Name: ETP-46321

Cat. No.: B15541992

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For Researchers, Scientists, and Drug Development Professionals

Abstract

ETP-46321 is a potent and orally bioavailable phosphoinositide 3-kinase (PI3K) inhibitor with dual specificity for the p110 α and p110 δ isoforms. Identified as an imidazo[1,2-a]pyrazine derivative, this small molecule has demonstrated significant preclinical activity in both oncology and immunology models. This technical guide provides a comprehensive overview of the discovery, mechanism of action, and preclinical development of **ETP-46321**, including detailed experimental protocols, quantitative data summaries, and visualizations of relevant biological pathways and workflows. The information presented herein is intended to serve as a valuable resource for researchers and drug development professionals interested in the therapeutic potential of dual PI3K α/δ inhibition.

Introduction

The phosphoinositide 3-kinase (PI3K) signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a hallmark of many human cancers and inflammatory diseases, making it a prime target for therapeutic intervention. The class I PI3Ks, particularly the p110 α and p110 δ

isoforms, have garnered significant attention due to their distinct and crucial roles in tumorigenesis and immune cell function, respectively. **ETP-46321** was developed as a potent, orally bioavailable small molecule inhibitor targeting both PI3K α and PI3K δ , with the therapeutic rationale of simultaneously blocking tumor cell growth and modulating the tumor microenvironment or aberrant immune responses.

Discovery and Chemical Properties

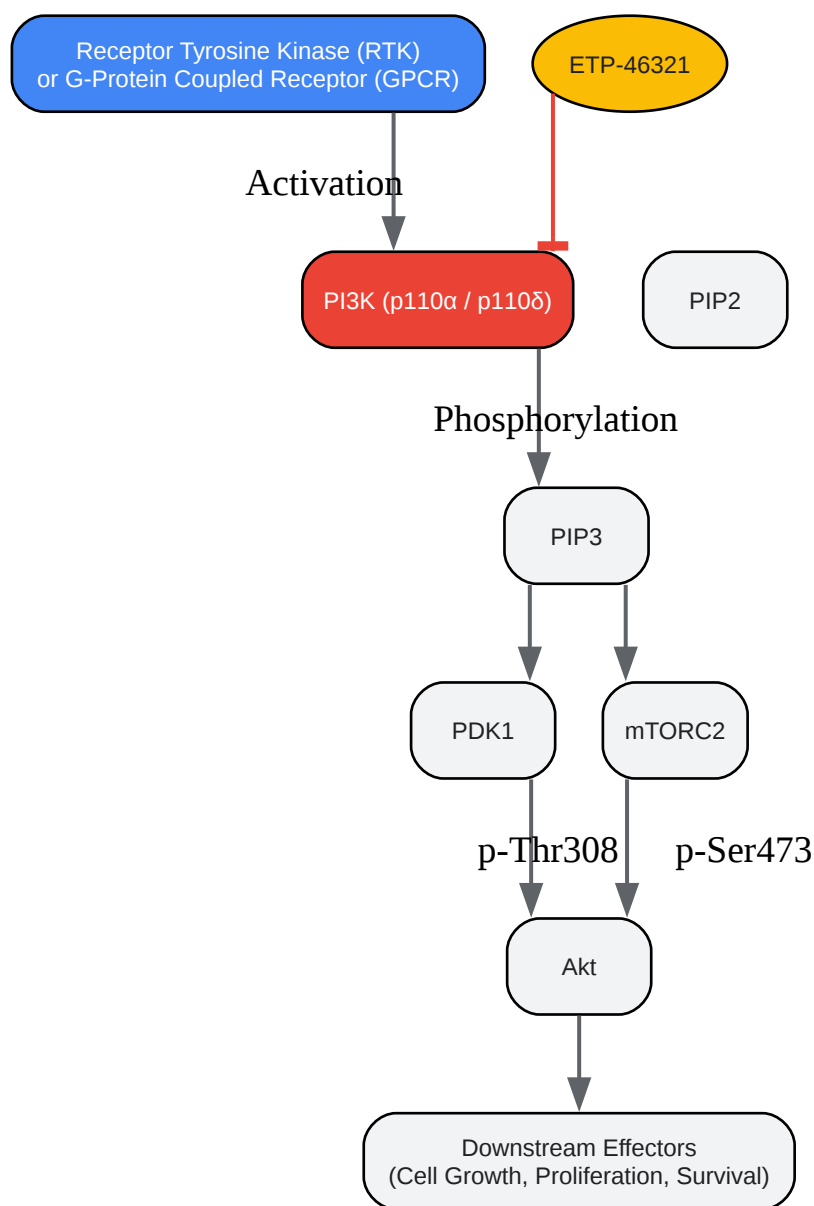
ETP-46321 belongs to the imidazo[1,2-a]pyrazine class of compounds. Its discovery was the result of a focused drug discovery program aimed at identifying potent and selective PI3K inhibitors with favorable pharmacokinetic properties.

Chemical Structure: (A specific chemical structure diagram for **ETP-46321** is not publicly available in the search results.)

Mechanism of Action

ETP-46321 exerts its biological effects through the competitive inhibition of the ATP-binding site of the p110 α and p110 δ catalytic subunits of PI3K. This inhibition blocks the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3), a key second messenger in the PI3K signaling cascade. The reduction in PIP3 levels leads to decreased activation of downstream effectors, most notably the serine/threonine kinase Akt. The inhibition of Akt phosphorylation at both the PDK1 site (Threonine 308) and the mTORC2 site (Serine 473) has been experimentally confirmed.^[1]

Signaling Pathway



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Caption: PI3K Signaling Pathway and the inhibitory action of **ETP-46321**.

Quantitative Data

Table 1: Biochemical Potency and Selectivity

Target	Assay Type	Value	Reference
PI3K α (wild-type)	Ki app	2.3 nM	[2]
PI3K α (E542K mutant)	Ki app	1.89 nM	[2]
PI3K α (E545K mutant)	Ki app	1.77 nM	
PI3K α (H1047R mutant)	Ki app	2.33 nM	
PI3K δ	Ki app	14.2 nM	[2]
PI3K β	IC50	>200-fold less potent than PI3K α	[3]
PI3K γ	IC50	>60-fold less potent than PI3K α	[3]
mTOR	IC50	> 5 μ M	[3]
DNA-PK	IC50	> 5 μ M	[3]
Panel of 287 Protein Kinases	-	No significant inhibition	[1][3]

Table 2: Cellular Activity

Cell Line	Assay	Endpoint	IC50	Reference
U2OS	Akt Phosphorylation	p-Akt (Ser473)	8.3 nM	[3]
Various Tumor Cell Lines	Proliferation	Cell Growth	Potent anti-proliferative activity	

Table 3: In Vivo Pharmacokinetics in Mice

Parameter	Route	Value	Unit	Reference
Bioavailability	Oral	88.6 - 90	%	[1]
Clearance	-	0.56 - 0.6	L/h/kg	[1]
Volume of Distribution	-	0.02	L	[1]

Preclinical Efficacy

In Vitro Studies

ETP-46321 has demonstrated a range of anti-cancer effects in vitro, including:

- Inhibition of PI3K signaling: As evidenced by the reduction in Akt phosphorylation.[3]
- Cell cycle arrest: Leading to a halt in cell division.[3]
- Anti-proliferative activity: Across various tumor cell lines.[3]
- Inhibition of angiogenesis: Demonstrated by the inhibition of VEGF-dependent sprouting of HUVEC cells.[3]
- Synergy with other agents: **ETP-46321** has shown synergistic effects when combined with both cytotoxic and targeted therapeutics.[3]

In Vivo Studies

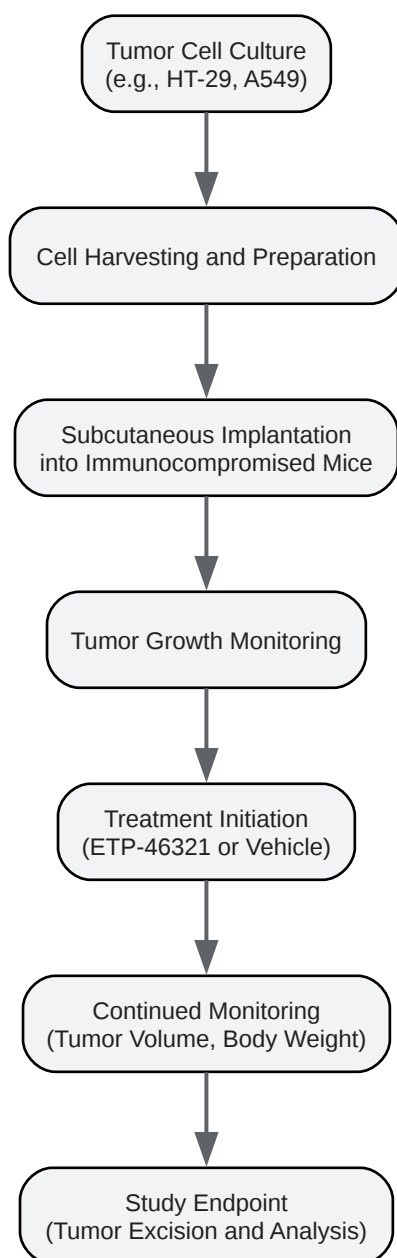
Preclinical in vivo studies have highlighted the therapeutic potential of **ETP-46321** in both oncology and autoimmune disease models.

- Oncology:
 - Pharmacodynamic effects: A single treatment with **ETP-46321** induced a reduction in the phosphorylation of Akt in U87 MG xenografts.[3]
 - Tumor growth inhibition: Once-a-day treatment with **ETP-46321** delayed the growth of colon (HT-29) and lung (A549) carcinoma xenografts.[3]

- Combination therapy: The compound synergized with Doxorubicin in a model of ovarian cancer.[3]
- KRAS-mutant lung tumor model: **ETP-46321** showed significant tumor growth inhibition in a genetically engineered mouse model (GEMM) of lung cancer driven by a K-Ras(G12V) oncogenic mutation.
- Immunology/Inflammation:
 - T-cell activation: **ETP-46321** was shown to modulate T lymphocyte activation.
 - Collagen-induced arthritis: In a mouse model of rheumatoid arthritis, therapeutic administration of **ETP-46321** significantly inhibited clinical symptoms, antigen-specific antibody responses, and the secretion of pro-inflammatory cytokines (IL-10, IL-17A, IFN- γ).

Experimental Protocols

General Experimental Workflow for In Vivo Xenograft Studies



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Caption: A generalized workflow for preclinical xenograft efficacy studies.

Kinase Assays (General Protocol)

Biochemical potency against PI3K isoforms was likely determined using a radiometric or fluorescence-based kinase assay. A generalized protocol would involve:

- Reagents: Recombinant PI3K isoforms, lipid substrate (e.g., PIP2), ATP (radiolabeled or modified for detection), and a multi-well plate.
- Procedure:
 - **ETP-46321** is serially diluted and incubated with the kinase and lipid substrate.
 - The kinase reaction is initiated by the addition of ATP.
 - The reaction is allowed to proceed for a defined period at a controlled temperature.
 - The reaction is stopped, and the amount of phosphorylated product (PIP3) is quantified.
 - IC50 or Ki values are calculated from the dose-response curves.

Cellular Akt Phosphorylation Assay (General Protocol)

- Cell Culture: Cells (e.g., U2OS) are seeded in multi-well plates and allowed to adhere.
- Treatment: Cells are treated with various concentrations of **ETP-46321** for a specified duration.
- Lysis: Cells are lysed to extract proteins.
- Detection: The levels of phosphorylated Akt (p-Akt) and total Akt are quantified using methods such as:
 - Western Blotting: Proteins are separated by SDS-PAGE, transferred to a membrane, and probed with specific antibodies against p-Akt and total Akt.
 - ELISA: A plate-based immunoassay to quantify p-Akt and total Akt levels.
- Analysis: The ratio of p-Akt to total Akt is calculated, and IC50 values are determined.

Cell Proliferation Assay (General Protocol)

- Cell Seeding: Tumor cells are seeded into 96-well plates.
- Compound Addition: Cells are treated with a range of concentrations of **ETP-46321**.

- Incubation: Plates are incubated for a period of time (typically 72 hours).
- Viability Assessment: Cell viability is measured using a colorimetric or fluorometric assay, such as:
 - MTT Assay: Measures the metabolic activity of viable cells.
 - Resazurin (AlamarBlue) Assay: Another indicator of metabolic activity.
 - CellTiter-Glo Luminescent Cell Viability Assay: Quantifies ATP, an indicator of metabolically active cells.
- Data Analysis: The results are used to generate dose-response curves and calculate GI50 (concentration for 50% growth inhibition) values.

Animal Studies (General Protocol)

- Animals: Immunocompromised mice (e.g., nude or SCID) for xenograft studies, or specific strains for disease models (e.g., DBA/1 for collagen-induced arthritis).
- Housing and Care: Animals are housed in a pathogen-free environment with access to food and water ad libitum. All procedures are conducted in accordance with institutional animal care and use guidelines.
- Drug Formulation and Administration: **ETP-46321** is formulated in an appropriate vehicle for oral gavage. Dosing is typically performed once daily.
- Efficacy Endpoints:
 - Xenograft Models: Tumor volume is measured regularly with calipers. Body weight is monitored as an indicator of toxicity. At the end of the study, tumors are excised and weighed.
 - Arthritis Models: Clinical scores are assigned based on paw swelling and inflammation. Histological analysis of joints can also be performed.
- Pharmacodynamic Analysis: Tumor or tissue samples can be collected to assess target modulation (e.g., p-Akt levels) by methods such as Western blotting or

immunohistochemistry.

Clinical Development Status

As of the latest available information, there are no public records of **ETP-46321** entering clinical trials under this designation. The development of this compound may have been discontinued or it may have progressed under a different identifier.

Conclusion

ETP-46321 is a well-characterized preclinical candidate that exhibits potent dual inhibition of PI3K α and PI3K δ . Its strong in vitro and in vivo activity in models of cancer and autoimmune disease highlights the therapeutic potential of this dual-targeting approach. The comprehensive data presented in this guide, including detailed methodologies and quantitative summaries, provide a solid foundation for further research and development efforts in the field of PI3K inhibition. While its clinical development status is unknown, the preclinical profile of **ETP-46321** remains a valuable case study for the design and evaluation of next-generation PI3K inhibitors.

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